standard operating procedure for IZC_Z-3 experiments

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Compound of Interest

Compound Name: *IZCZ-3*

Cat. No.: *B10828285*

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Application Notes and Protocols for IZC_Z-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

IZC_Z-3 is a novel small molecule inhibitor targeting the Phosphoinositide 3-kinase (PI3K) signaling pathway. This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. Dysregulation of the PI3K pathway is implicated in various diseases, including cancer and inflammatory disorders, making it a key target for therapeutic intervention. These application notes provide detailed protocols for characterizing the in vitro effects of IZC_Z-3 on cancer cell lines, including assessing its impact on cell viability, target engagement, and downstream signaling pathways.

Mechanism of Action

IZC_Z-3 is designed to competitively inhibit the ATP-binding site of the p110α catalytic subunit of PI3K. This inhibition prevents the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to phosphatidylinositol 3,4,5-trisphosphate (PIP3), a critical step in the activation of downstream effectors such as Akt and mTOR.

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Experimental Protocols

Cell Viability Assay (MTT Assay)

Objective: To determine the cytotoxic and cytostatic effects of IZC_Z-3 on a panel of cancer cell lines.

Materials:

- Cancer cell lines (e.g., MCF-7, A549, U87-MG)
- Complete growth medium (e.g., DMEM with 10% FBS)
- IZC_Z-3 stock solution (10 mM in DMSO)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000 cells/well in 100 µL of complete growth medium.
- Incubate the plate for 24 hours at 37°C in a humidified 5% CO2 incubator.
- Prepare serial dilutions of IZC_Z-3 in complete growth medium.
- Remove the medium from the wells and add 100 µL of the diluted IZC_Z-3 solutions (or vehicle control, 0.1% DMSO) to the respective wells.
- Incubate the plate for 72 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.

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- Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Western Blot Analysis for PI3K Pathway Inhibition

Objective: To assess the effect of IZC_Z-3 on the phosphorylation status of key proteins in the PI3K/Akt/mTOR pathway.

Materials:

- Cancer cell lines
- Complete growth medium
- IZC_Z-3
- Lysis buffer (RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-Akt (Ser473), anti-Akt, anti-p-S6K (Thr389), anti-S6K, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

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- Imaging system

Procedure:

- Seed cells in a 6-well plate and grow to 70-80% confluency.
- Treat the cells with various concentrations of IZC_Z-3 or vehicle control for a specified time (e.g., 2 hours).
- Lyse the cells with lysis buffer and quantify the protein concentration using a BCA assay.
- Denature the protein lysates and separate them by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.

Cellular Thermal Shift Assay (CETSA)

Objective: To confirm the direct binding of IZC_Z-3 to its target protein (PI3K) in a cellular context.

Materials:

- Cancer cell lines
- IZC_Z-3
- PBS
- Lysis buffer

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- PCR tubes
- Thermal cycler
- Western blot reagents and equipment

Procedure:

- Treat intact cells with IZC_Z-3 or vehicle control.
- Harvest and resuspend the cells in PBS.
- Aliquot the cell suspension into PCR tubes and heat them to a range of temperatures in a thermal cycler for 3 minutes.
- Lyse the cells by freeze-thaw cycles.
- Separate the soluble fraction (containing unbound, stable protein) from the precipitated protein by centrifugation.
- Analyze the soluble fraction by western blot for the presence of the target protein (PI3K).
- The binding of IZC_Z-3 is expected to stabilize PI3K, resulting in more soluble protein at higher temperatures compared to the vehicle control.

Data Presentation

Table 1: IC50 Values of IZC_Z-3 in Various Cancer Cell Lines

Cell Line	Tissue of Origin	IC50 (µM)
MCF-7	Breast Cancer	0.5
A549	Lung Cancer	1.2
U87-MG	Glioblastoma	0.8

Table 2: Quantification of p-Akt Levels Following IZC_Z-3 Treatment

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Treatment	p-Akt (Ser473) / Total Akt Ratio
Vehicle Control	1.00
IZC_Z-3 (0.1 µM)	0.65
IZC_Z-3 (0.5 µM)	0.21
IZC_Z-3 (1.0 µM)	0.05

Visualizations

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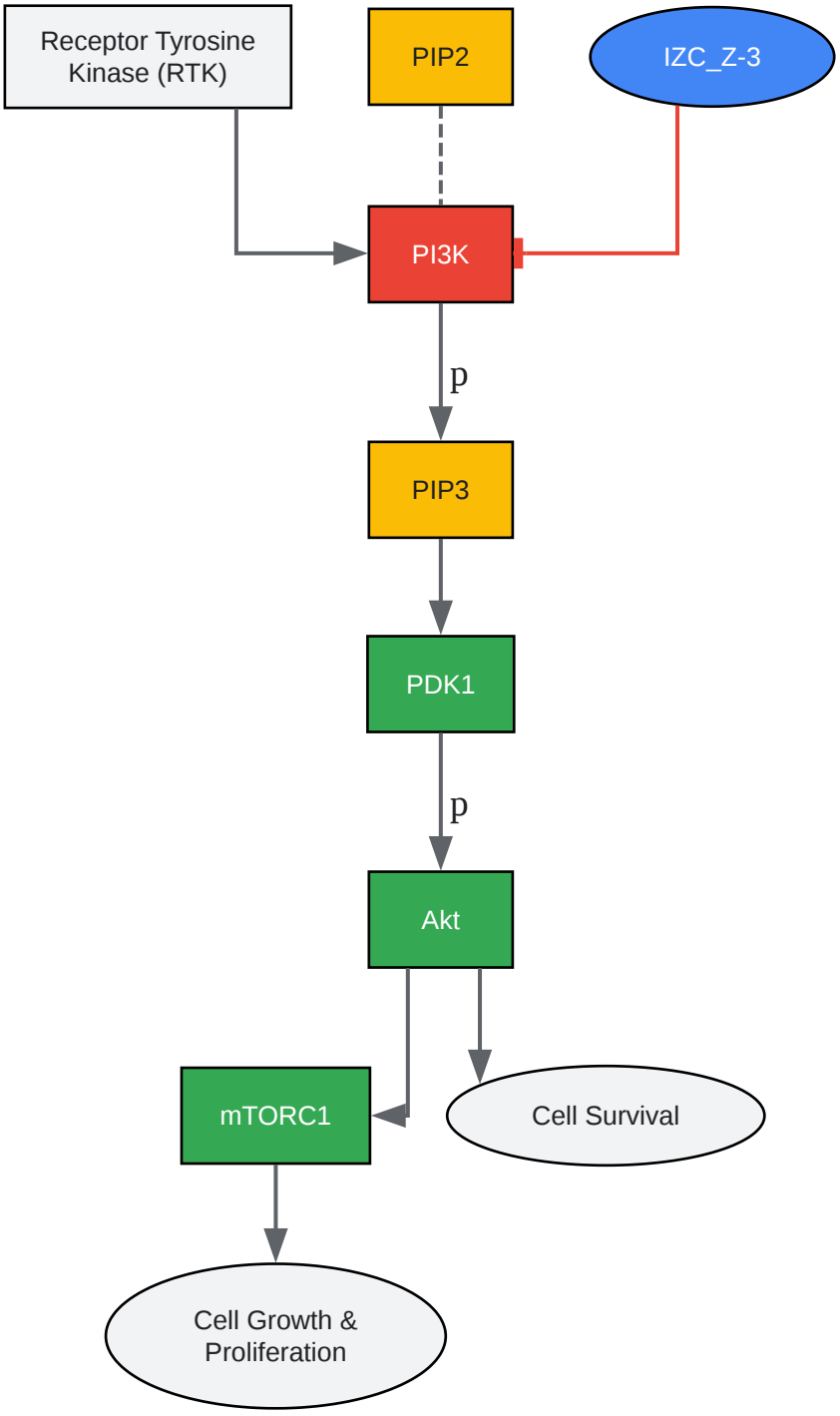

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Caption: IZC_Z-3 inhibits the PI3K signaling pathway.



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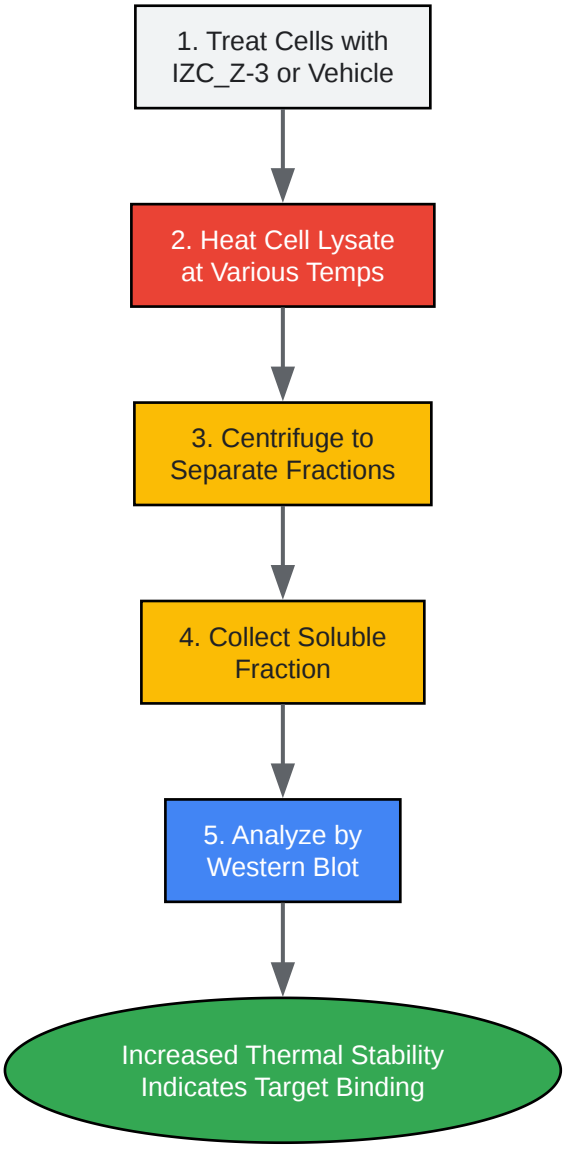
Caption: Workflow for Western Blot Analysis.



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Caption: Cellular Thermal Shift Assay (CETSA) Workflow.

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